

Benz(j)aceanthrylene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benz(j)aceanthrylene*

Cat. No.: *B1222035*

[Get Quote](#)

An In-depth Examination of the Polycyclic Aromatic Hydrocarbon: **Benz(j)aceanthrylene**, Including its Physicochemical Properties, Toxicological Profile, and Methodologies for its Study.

Introduction

Benz(j)aceanthrylene is a polycyclic aromatic hydrocarbon (PAH) characterized by a fused five-ring structure.[1] As a cyclopenta-fused PAH, it is a product of combustion processes and has been detected in urban air samples.[2][3] This compound is of significant interest to researchers in toxicology, environmental science, and drug development due to its potent mutagenic and carcinogenic properties.[2][4] The International Agency for Research on Cancer (IARC) has classified **Benz(j)aceanthrylene** as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.[5] This guide provides a comprehensive overview of its chemical properties, toxicological data, and relevant experimental protocols.

Chemical and Physical Properties

Benz(j)aceanthrylene is a solid, non-volatile compound with the molecular formula $C_{20}H_{12}$. [1] [6] Its complex aromatic structure is the basis for its chemical and biological activities.

Property	Value	Source
CAS Number	202-33-5	[1][6][7][8]
Molecular Formula	C ₂₀ H ₁₂	[1][6][7][9]
Molecular Weight	252.31 g/mol	[1][6][9]
IUPAC Name	cyclopenta[<i>ij</i>]tetraphene	[8]
logP	5.630	[9]
Water Solubility (log10ws)	-7.74	[9]
Boiling Point (Tb)	766.84 K	[9]
Melting Point (Tf)	516.22 K	[9]

Structure of **Benz(j)aceanthrylene**:

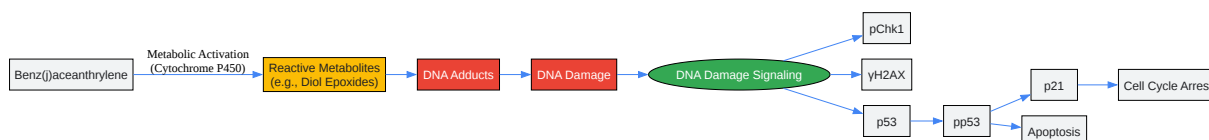
Caption: 2D representation of **Benz(j)aceanthrylene**'s fused ring system.

Toxicology and Carcinogenicity

Benz(j)aceanthrylene is recognized for its genotoxic effects.[2] It is a frameshift mutagen that requires metabolic activation to exert its mutagenic activity, similar to the well-studied PAH, benzo[a]pyrene.[4] Studies have shown that **Benz(j)aceanthrylene** induces DNA damage and is significantly more potent than benzo[a]pyrene in this regard.[2][10]

Mechanism of Action and Signaling Pathways

The genotoxicity of **Benz(j)aceanthrylene** is initiated by its metabolic activation, primarily by cytochrome P450 enzymes. This process can lead to the formation of reactive epoxides in both the bay-region and the cyclopenta-ring.[3][11] These epoxides can then form adducts with DNA, leading to mutations and initiating carcinogenesis. The resulting DNA damage triggers a cellular response signaling cascade.



[Click to download full resolution via product page](#)

Caption: DNA damage signaling pathway induced by **Benz(j)aceanthrylene**.

Quantitative Toxicological Data

Recent studies have quantified the presence of **Benz(j)aceanthrylene** in urban air and assessed its genotoxic potency relative to benzo[a]pyrene.

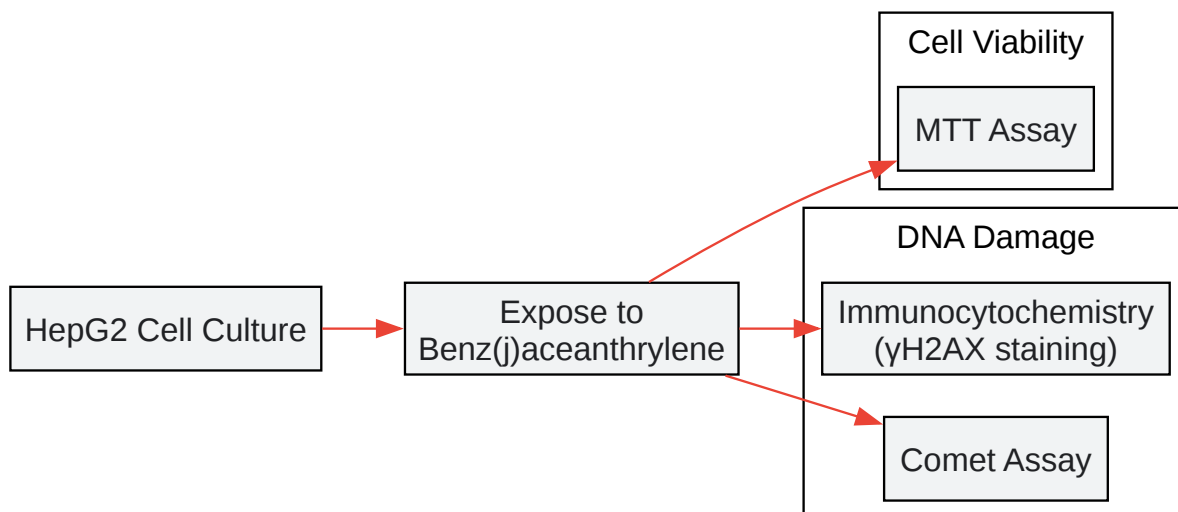
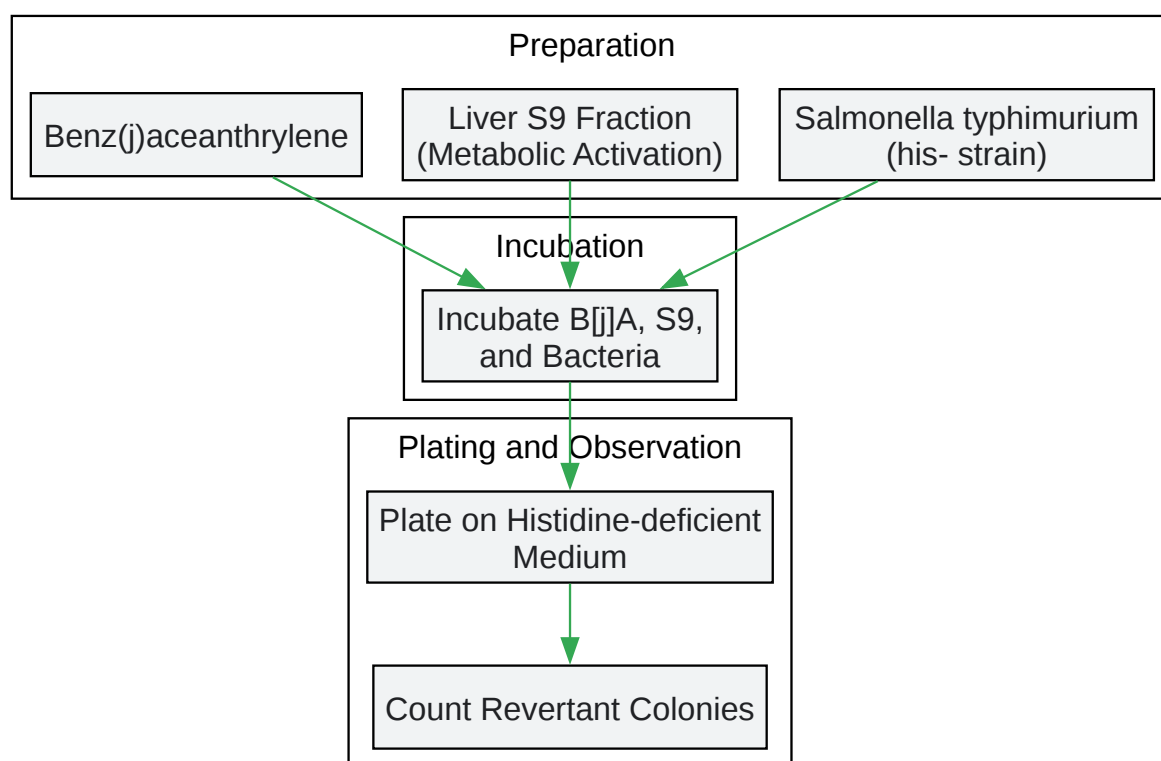
Parameter	Location	Concentration (pg/m ³)	Reference
Air Concentration	Stockholm, Sweden	1.57 - 12.7	[2] [10]
Air Concentration	Limeira, Brazil	19.6 - 30.2	[2] [10]

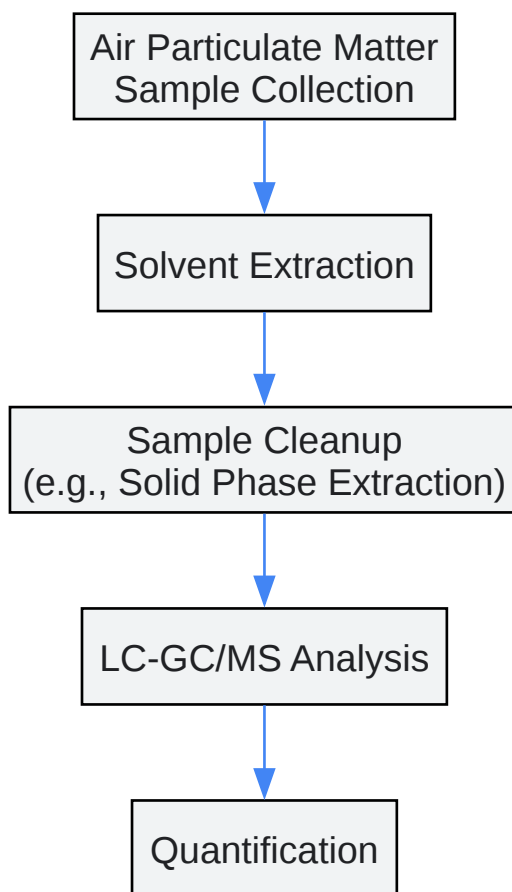
Comparison with Benzo[a]pyrene (B[a]P)	Potency Factor	Reference
Induction of pChk1	12.5-fold more potent than B[a]P	[10]
Induction of γH2AX	33.3-fold more potent than B[a]P	[10]

Experimental Methodologies

Mutagenicity Assessment: Ames Test

The mutagenic potential of **Benz(j)aceanthrylene** has been evaluated using the Salmonella bacterial system (Ames test).[4] This test assesses the ability of a chemical to induce mutations in a histidine-requiring strain of Salmonella typhimurium.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 202-33-5: Benz[j]aceanthrylene | CymitQuimica [cymitquimica.com]
- 2. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 3. Activation and metabolism of benz[j]aceanthrylene-9,10-dihydrodiol, the precursor to bay-region metabolism of the genotoxic cyclopenta-PAH benz[j]aceanthrylene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Benz[j]aceanthrylene: a novel polycyclic aromatic hydrocarbon with bacterial mutagenic activity - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Benz(j)aceanthrylene | C₂₀H₁₂ | CID 104987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Benz[j]aceanthrylene [webbook.nist.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. veeprho.com [veeprho.com]
- 9. chemeo.com [chemeo.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Synthesis and biological activity of bay-region metabolites of a cyclopenta-fused polycyclic aromatic hydrocarbon: benz[j]aceanthrylene - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benz(j)aceanthrylene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222035#benz-j-aceanthrylene-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com